

3-Carboxy-4-Methyl-5-Propyl-2-Furanpropanoic Acid proper disposal procedures

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Compound of Interest

Compound Name: 3-Carboxy-4-Methyl-5-Propyl-2-Furanpropanoic Acid

Cat. No.: B155342

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Safe Disposal of 3-Carboxy-4-Methyl-5-Propyl-2-Furanpropanoic Acid (CMPF)

Date of Issue: October 29, 2025

This document provides comprehensive guidance on the proper disposal of **3-Carboxy-4-Methyl-5-Propyl-2-Furanpropanoic Acid (CMPF)**, a furanoid fatty acid utilized in various research applications. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Chemical and Hazard Profile

3-Carboxy-4-Methyl-5-Propyl-2-Furanpropanoic Acid, also known as CMPF, is a dicarboxylic acid.^{[1][2]} While a specific Safety Data Sheet (SDS) for this compound is not readily available, its classification as a uremic toxin and its chemical structure necessitate careful handling and disposal.^{[1][3]} Uremic toxins are compounds that can accumulate in the body and may have biological effects.^{[1][3]}

Key Chemical and Hazard Information:

Property	Value/Information	Source
Chemical Name	3-Carboxy-4-Methyl-5-Propyl-2-Furanpropanoic Acid	N/A
Synonyms	CMPF, 2-(2-carboxyethyl)-4-methyl-5-propylfuran-3-carboxylic acid	[1][3]
Molecular Formula	C ₁₂ H ₁₆ O ₅	
Known Hazards	Classified as a potent uremic toxin.[1][3] General hazards for similar furan carboxylic acids include skin irritation, serious eye irritation, and potential respiratory irritation.	[4]
Storage	2-8°C	

Personal Protective Equipment (PPE)

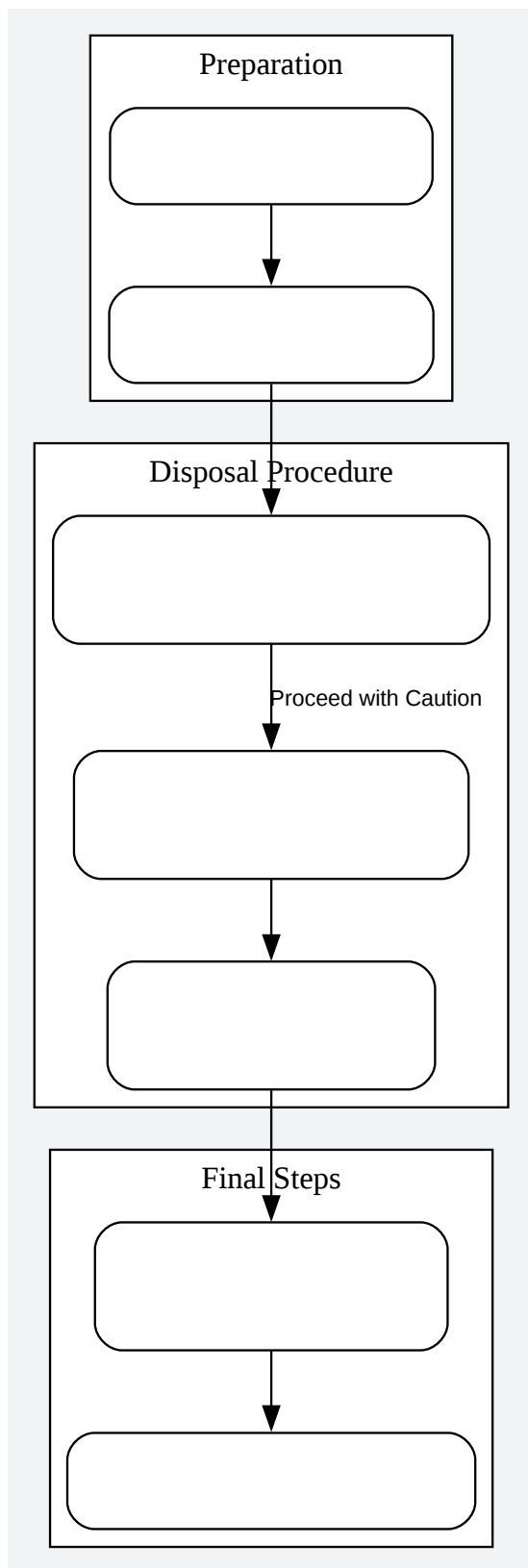
Before handling CMPF, all personnel must be equipped with the following standard laboratory PPE to minimize exposure risk:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A properly fastened laboratory coat.
- Respiratory Protection: Use in a well-ventilated area, such as a chemical fume hood. For handling larger quantities or in case of spills, a respirator may be necessary.

Disposal Workflow

The primary method for the disposal of acidic chemical waste, in the absence of specific institutional guidelines to the contrary, is through neutralization followed by disposal as

hazardous waste. It is the responsibility of the waste generator to determine if the resulting material is classified as hazardous under local, state, and federal regulations.



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Caption: Workflow for the safe disposal of CMPF waste.

Detailed Disposal Protocol

This protocol provides a step-by-step guide for the neutralization and disposal of aqueous solutions containing CMPF. For the disposal of the neat (undissolved) compound, proceed directly to step 5.

Materials:

- Waste solution of CMPF
- Sodium bicarbonate (baking soda) or another suitable weak base
- pH indicator strips
- Appropriate hazardous waste container (e.g., high-density polyethylene)
- Stir bar and stir plate

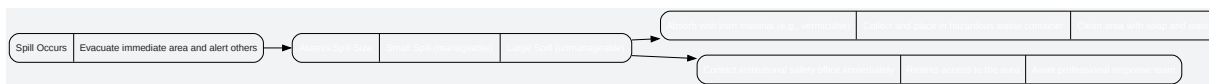
Procedure:

- Preparation: Ensure all necessary PPE is worn and that the procedure is conducted within a certified chemical fume hood.
- Initial Containment: Collect all CMPF waste, including contaminated solutions and rinsates, in a clearly labeled, sealed, and chemically compatible container.
- Neutralization:
 - Place the container of acidic waste on a stir plate and add a stir bar.
 - Slowly add a weak base, such as sodium bicarbonate, to the solution. Add the base in small increments to control the rate of effervescence (gas evolution) and prevent splashing.

- Continuously monitor the pH of the solution using pH indicator strips.
- Continue adding the base until the pH is between 6.0 and 8.0.
- Final Containment: Once neutralized, carefully pour the solution into a designated hazardous waste container.
- Solid Waste: For the disposal of solid CMPF, place it directly into a labeled hazardous waste container for solids. Do not attempt to neutralize the solid directly.
- Labeling and Storage: Securely cap the hazardous waste container. Label it clearly with "Hazardous Waste," the chemical name ("Neutralized **3-Carboxy-4-Methyl-5-Propyl-2-Furanpropanoic Acid** solution" or "Solid **3-Carboxy-4-Methyl-5-Propyl-2-Furanpropanoic Acid**"), and the date of accumulation.
- Professional Disposal: Store the container in a designated satellite accumulation area. Arrange for pickup and disposal by your institution's certified hazardous waste management provider.

Spill and Emergency Procedures

In the event of a spill, the following immediate actions should be taken:



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Caption: Logical flow for responding to a CMPF spill.

Emergency Contact Information:

- Institutional Safety Office: [Insert phone number]

- Principal Investigator: [Insert phone number]
- Emergency Services: 911 (or local equivalent)

This guidance is intended to supplement, not replace, your institution's established safety and waste disposal protocols. Always consult your institution's Environmental Health and Safety (EHS) department for specific requirements.

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References

- 1. 3-Carboxy-4-Methyl-5-Propyl-2-Furanpropanoic Acid | C₁₂H₁₆O₅ | CID 123979 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Human Metabolome Database: Showing metabocard for 3-carboxy-4-methyl-5-pentyl-2-furanpropanoic acid (HMDB0061643) [hmdb.ca]
- 3. Human Metabolome Database: Showing metabocard for 3-Carboxy-4-methyl-5-propyl-2-furanpropionic acid (HMDB0061112) [hmdb.ca]
- 4. aksci.com [aksci.com]
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